

# Viscoelastic Properties of Aqueous Sodium Lauroyl Lactylate Solutions: A Technical Guide

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## Compound of Interest

Compound Name: Sodium lauroyl lactylate

Cat. No.: B077798

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## Abstract

**Sodium lauroyl lactylate** (SLL) is an anionic surfactant widely utilized in the cosmetic, food, and pharmaceutical industries for its emulsifying, moisturizing, and mild cleansing properties. Aqueous solutions of SLL can exhibit complex viscoelastic behavior, a critical attribute for product formulation, stability, and performance, particularly in applications requiring controlled rheology such as topical drug delivery systems. This technical guide provides a comprehensive overview of the principles governing the viscoelasticity of aqueous SLL solutions, outlines detailed experimental protocols for their characterization, and presents a framework for understanding the molecular mechanisms driving these properties. While specific quantitative data for pure SLL solutions are not readily available in the public domain, this guide leverages established principles of anionic surfactant rheology to provide a foundational understanding for researchers and developers.

## Introduction to the Viscoelasticity of Sodium Lauroyl Lactylate

**Sodium lauroyl lactylate** is an amphiphilic molecule, meaning it possesses both a hydrophilic (water-loving) head group and a hydrophobic (water-fearing) tail. In aqueous solutions, above a certain concentration known as the critical micelle concentration (CMC), SLL molecules self-assemble into aggregates called micelles to minimize the unfavorable interaction between their

hydrophobic tails and water. The structure and interaction of these micelles are the primary determinants of the solution's viscoelastic properties.

The viscoelastic behavior of SLL solutions is significantly influenced by several factors:

- **Concentration:** At concentrations just above the CMC, SLL typically forms small, spherical micelles, and the solution exhibits Newtonian behavior with low viscosity. As the concentration increases, these spherical micelles can transition into larger, elongated, and flexible worm-like micelles. The entanglement of these worm-like micelles creates a transient network, imparting significant viscoelasticity to the solution, which then behaves as a non-Newtonian fluid.
- **Ionic Strength:** The addition of electrolytes, such as sodium chloride (NaCl), has a profound effect on the viscoelasticity of anionic surfactant solutions like SLL. The salt ions shield the electrostatic repulsion between the negatively charged head groups of the SLL molecules, promoting the growth of micelles from spherical to worm-like structures. This leads to a substantial increase in viscosity and elasticity up to a certain salt concentration, beyond which the viscosity may decrease again (a phenomenon known as the "salt curve").
- **Temperature:** Temperature can have a complex effect on the viscoelasticity of SLL solutions. Generally, an increase in temperature can disrupt the micellar network, leading to a decrease in viscosity. However, in some systems, a moderate increase in temperature can initially promote the growth of worm-like micelles, resulting in an increase in viscosity before it eventually decreases at higher temperatures.
- **pH:** The pH of the solution can influence the charge on the SLL head group and thus affect micellar packing and morphology.

## Quantitative Data Summary

A thorough review of publicly available scientific literature did not yield specific quantitative data for the viscoelastic properties (e.g., storage modulus  $G'$ , loss modulus  $G''$ , and viscosity as a function of shear rate, frequency, or concentration) of aqueous solutions containing solely **sodium lauroyl lactylate**. The available data primarily focuses on mixed surfactant systems or the interfacial properties of SLL.

For formulators and researchers, this indicates a need for empirical characterization of their specific SLL-based systems. The experimental protocols outlined in the following section provide a robust framework for obtaining such data.

## Experimental Protocols

The following section details a generalized experimental protocol for characterizing the viscoelastic properties of aqueous **sodium lauroyl lactylate** solutions. These methods are based on standard practices for surfactant rheology.

### Sample Preparation

- **Stock Solution Preparation:** Prepare a concentrated stock solution of **sodium lauroyl lactylate** in deionized water (or a relevant buffer). Gentle heating and stirring may be required to ensure complete dissolution.
- **Dilution Series:** Prepare a series of SLL solutions of varying concentrations by diluting the stock solution.
- **Additive Incorporation:** For studying the effect of salts or other additives, prepare solutions with a fixed SLL concentration and varying concentrations of the additive.
- **Equilibration:** Allow all solutions to equilibrate at the desired experimental temperature for a sufficient period (e.g., 24 hours) to ensure homogeneity and thermal equilibrium.

## Rheological Measurements

**Instrumentation:** A controlled-stress or controlled-strain rotational rheometer equipped with appropriate geometry (e.g., cone-plate, parallel-plate, or Couette) is required. A Peltier temperature control system is essential for precise temperature management.

### 3.2.1. Steady Shear Viscosity Measurement

- **Objective:** To determine the relationship between viscosity and shear rate.
- **Procedure:**

- Load the sample onto the rheometer, ensuring proper filling and trimming to avoid artifacts.
- Equilibrate the sample at the target temperature.
- Perform a shear rate sweep, typically from a low shear rate (e.g.,  $0.01 \text{ s}^{-1}$ ) to a high shear rate (e.g.,  $1000 \text{ s}^{-1}$ ).
- Record the viscosity at each shear rate.
- Data Analysis: Plot viscosity as a function of shear rate on a log-log scale to identify Newtonian plateaus and shear-thinning behavior.

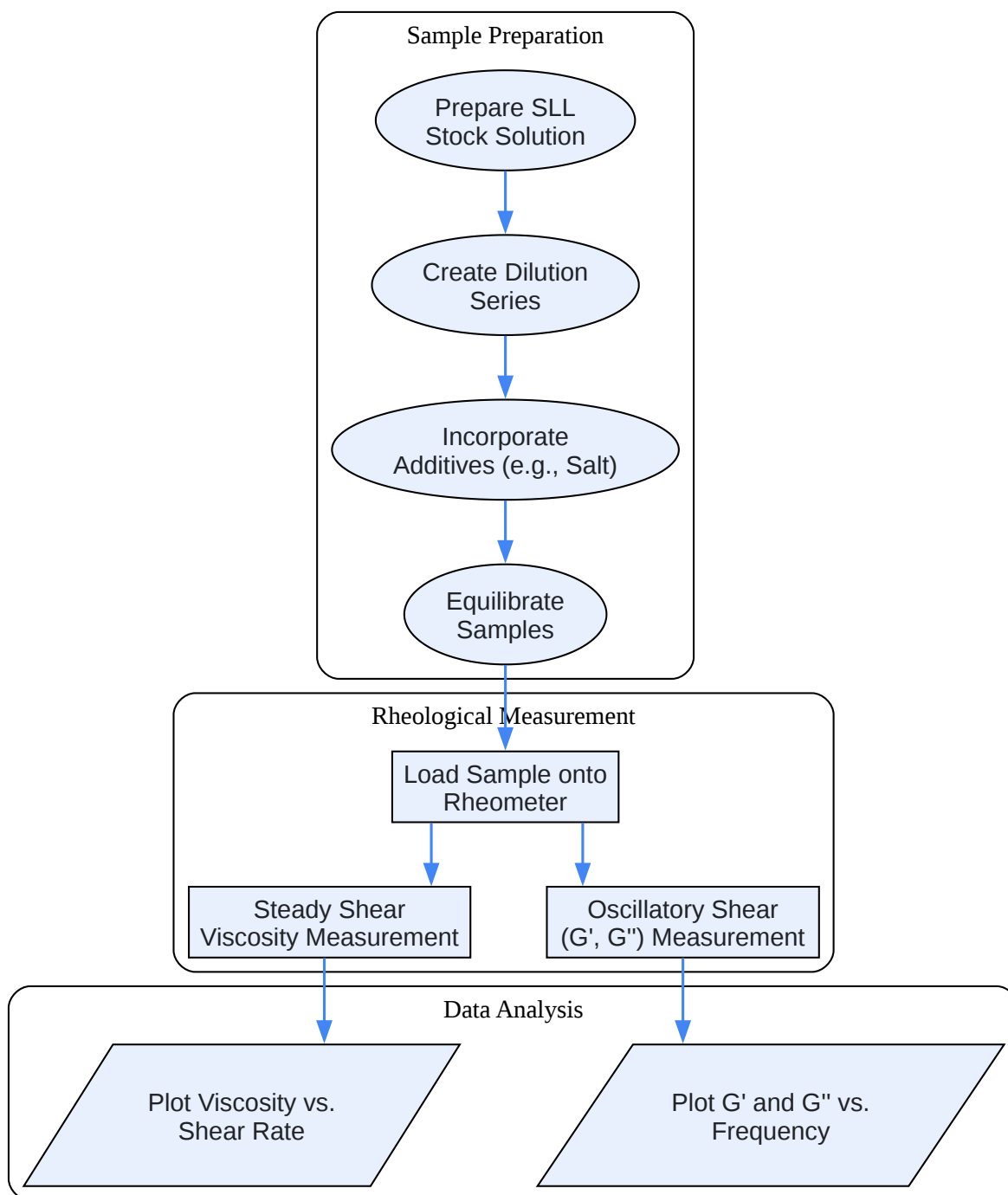
### 3.2.2. Oscillatory Shear (Dynamic) Measurement

- Objective: To determine the viscoelastic properties, specifically the storage modulus ( $G'$ ) and the loss modulus ( $G''$ ).  $G'$  represents the elastic (solid-like) component, while  $G''$  represents the viscous (liquid-like) component.
- Procedure:
  - Strain Sweep (Amplitude Sweep):
    - Perform a strain sweep at a fixed frequency (e.g.,  $1 \text{ Hz}$ ) to identify the linear viscoelastic region (LVER), where  $G'$  and  $G''$  are independent of the applied strain. This is crucial for ensuring that subsequent frequency sweeps are conducted under non-destructive conditions.
  - Frequency Sweep:
    - Select a strain amplitude within the LVER.
    - Perform a frequency sweep, typically from a high frequency (e.g.,  $100 \text{ rad/s}$ ) to a low frequency (e.g.,  $0.1 \text{ rad/s}$ ).
    - Record  $G'$  and  $G''$  as a function of angular frequency.

- Data Analysis: Plot  $G'$  and  $G''$  versus angular frequency on a log-log scale. The relative magnitudes of  $G'$  and  $G''$  and their frequency dependence provide insights into the structure and dynamics of the micellar network.

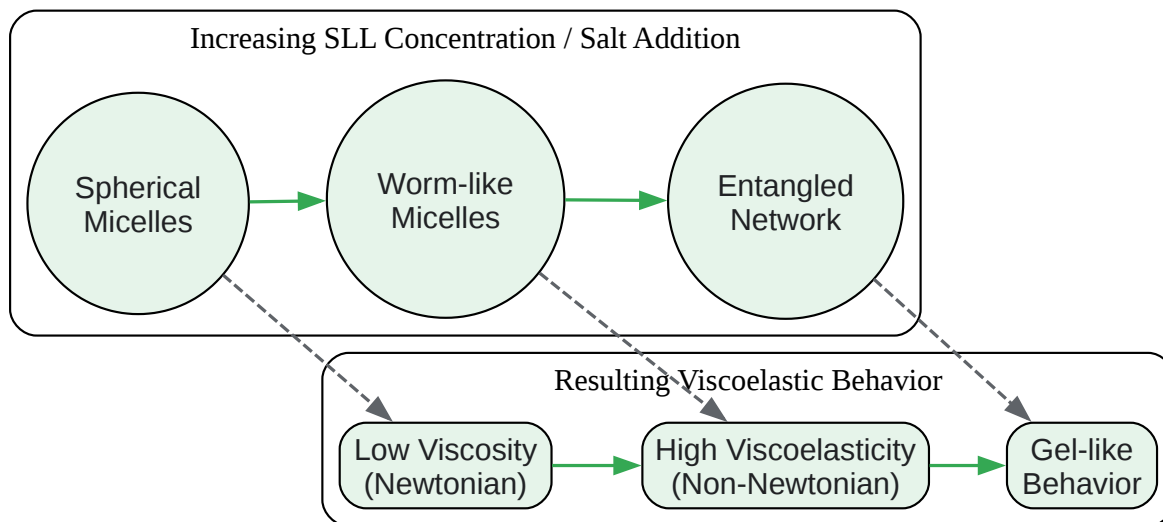
## Visualizations

The following diagrams illustrate key concepts related to the viscoelastic properties of **sodium lauroyl lactylate** solutions.



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Caption: Experimental workflow for characterizing the viscoelastic properties of SLL solutions.



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Caption: Relationship between micellar structure and viscoelastic properties in SLL solutions.

## Conclusion

The viscoelastic properties of aqueous **sodium lauroyl lactylate** solutions are of significant interest for the development of advanced formulations in the pharmaceutical, cosmetic, and food industries. While specific quantitative rheological data for pure SLL solutions is sparse in the existing literature, the principles governing the behavior of anionic surfactants provide a strong foundation for understanding and predicting the performance of SLL-based systems. The transition from spherical to entangled worm-like micelles, driven by factors such as concentration and ionic strength, is the key mechanism behind the development of viscoelasticity. For drug development professionals and researchers, the detailed experimental protocols provided in this guide offer a practical approach to empirically determine the rheological profiles of their specific formulations, enabling the rational design of products with tailored textural and flow properties. Further research into the specific viscoelastic behavior of SLL would be a valuable contribution to the field.

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